

Essential Safety and Logistical Information for Handling 3-(4-Bromophenyl)azetidine

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)azetidine

Cat. No.: B121925

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring a secure and productive laboratory environment. This document provides critical safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines for **3-(4-Bromophenyl)azetidine**.

Chemical Identifiers:

- CAS Number: 7215-01-2
- Molecular Formula: C₉H₁₀BrN

The hydrochloride salt, **3-(4-Bromophenyl)azetidine** hydrochloride, has a CAS number of 90561-74-3.[1][2][3]

Hazard Identification and Personal Protective Equipment

Based on available safety data for **3-(4-Bromophenyl)azetidine** and structurally similar compounds, this chemical should be handled with care. It is known to cause skin and eye irritation and may cause respiratory irritation.[4]

Summary of Hazard Statements:

Hazard Code	Description
H302	Harmful if swallowed
H315	Causes skin irritation[4]
H319	Causes serious eye irritation[4]
H332	Harmful if inhaled

| H335 | May cause respiratory irritation[4] |

Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense against accidental exposure.[5] The following table summarizes the recommended PPE for handling this compound.

Scenario	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid Compound (weighing, aliquoting)	Safety glasses with side-shields or safety goggles.[5]	Chemical-resistant gloves (e.g., nitrile).[5]	Standard laboratory coat.[5]	Use in a chemical fume hood is recommended. If a fume hood is not available and there is a risk of dust formation, a NIOSH-approved respirator may be necessary.[5]
Handling Solutions of the Compound	Safety glasses with side-shields or safety goggles.[5]	Chemical-resistant gloves, inspected before use.[5]	Laboratory coat.[5]	Work in a well-ventilated area. A chemical fume hood is recommended for procedures with a risk of aerosolization.[5]
Cleaning Spills	Safety glasses or goggles.[5]	Chemical-resistant gloves.[5]	Laboratory coat or appropriate protective clothing.[5]	A NIOSH-approved respirator may be necessary depending on the spill size and ventilation.[7]

Operational Plan: Step-by-Step Handling Procedures

Adherence to standard operating procedures is crucial for minimizing risk.

- Preparation:

- Before handling, ensure that a safety shower and eyewash station are readily accessible.
- Conduct all manipulations of the solid compound within a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Inspect all PPE for integrity before use.[\[5\]](#)
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
 - Avoid breathing dust or aerosols. Do not generate dust when handling the solid.[\[5\]](#)
 - Use appropriate, clean, and dry glassware and utensils.
 - Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[5\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[4\]](#)[\[8\]](#)
 - Keep away from incompatible substances.

Disposal Plan

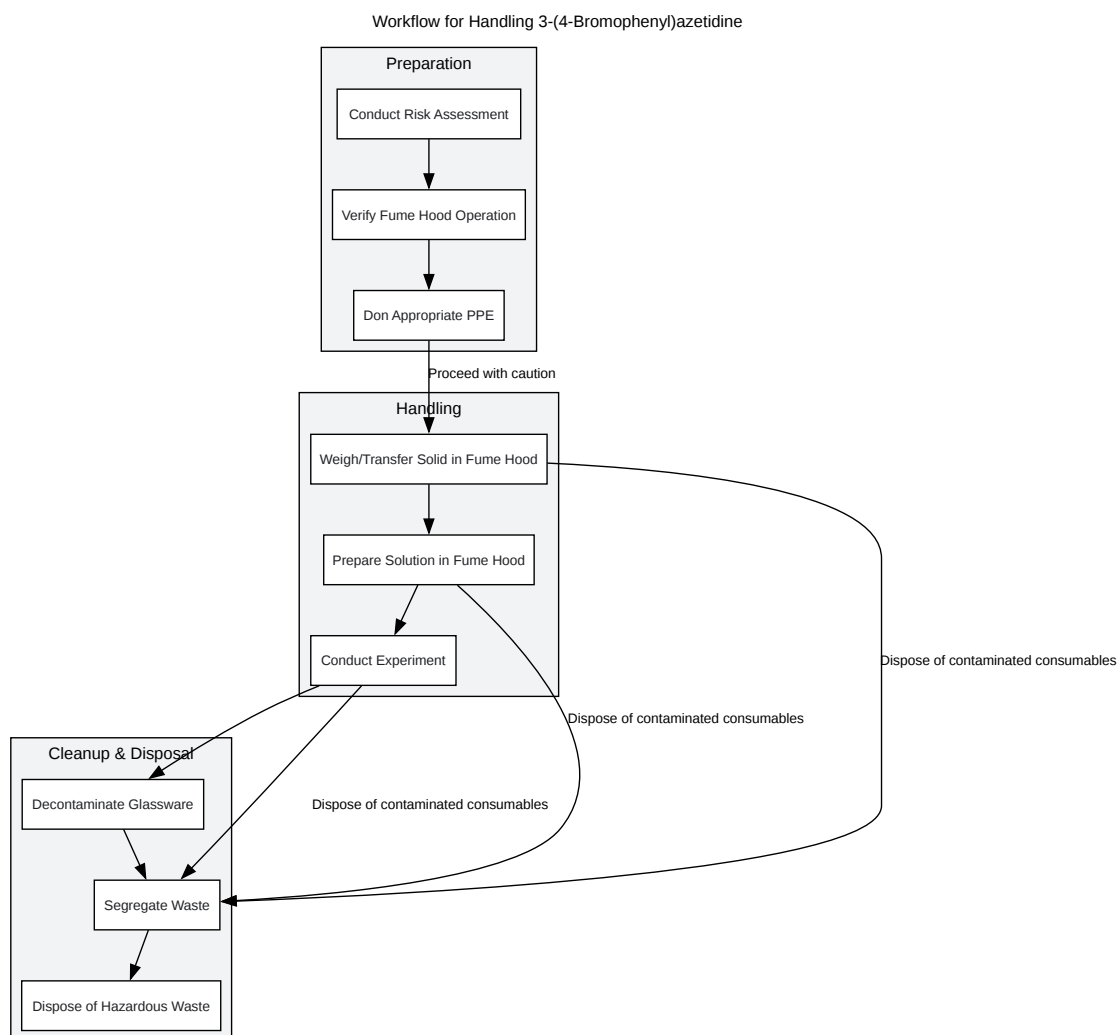
Proper disposal of **3-(4-Bromophenyl)azetidine** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.[\[5\]](#)

- Solid Waste: Collect unused **3-(4-Bromophenyl)azetidine** powder in a designated, sealed, and clearly labeled hazardous waste container.[\[5\]](#)
- Contaminated Materials: Disposable items such as gloves, pipette tips, and weighing paper that have come into contact with the compound should be placed in a sealed bag and disposed of as hazardous chemical waste.[\[5\]](#)
- Disposal Procedure: All waste containing this compound should be disposed of through a licensed professional waste disposal service in accordance with federal, state, and local

regulations.^{[4][9]} Do not dispose of down the drain.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **3-(4-Bromophenyl)azetidine**.



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Caption: A generalized workflow for the safe handling of **3-(4-Bromophenyl)azetidine**.

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